

# Essential Safety and Logistics for Handling 4-(Methylamino)pyridine

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## Compound of Interest

Compound Name: 4-(Methylamino)pyridine

Cat. No.: B057530

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This guide provides immediate, essential safety protocols, operational procedures, and disposal plans for handling **4-(Methylamino)pyridine** in a laboratory setting. Adherence to these guidelines is critical for ensuring personal safety and minimizing environmental impact.

## Hazard Identification and Classification

**4-(Methylamino)pyridine** is classified as a hazardous substance. The following table summarizes its hazard statements as per the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	GHS Hazard Statement
Acute Toxicity, Dermal (Warning)	H312: Harmful in contact with skin <a href="#">[1]</a>
Skin Corrosion/Irritation (Warning)	H315: Causes skin irritation <a href="#">[1]</a>
Serious Eye Damage/Eye Irritation (Warning)	H319: Causes serious eye irritation <a href="#">[1]</a>
Acute Toxicity, Inhalation (Warning)	H332: Harmful if inhaled <a href="#">[1]</a>
Specific Target Organ Toxicity, Single Exposure (Warning)	H335: May cause respiratory irritation <a href="#">[1]</a>
Acute Toxicity, Oral (Warning)	H302: Harmful if swallowed <a href="#">[1]</a>

Note: While specific quantitative toxicological data (e.g., LD50) for **4-(Methylamino)pyridine** is not readily available in the searched resources, data for the structurally similar compound 4-(Dimethylamino)pyridine (DMAP) suggests high acute toxicity. For a conservative risk assessment, it is prudent to handle **4-(Methylamino)pyridine** with precautions suitable for a highly toxic substance. For DMAP, the following values have been reported: Oral LD50 (rat): 140 mg/kg, Dermal LD50 (rabbit): 13 mg/kg, and Inhalation LC50 (rat): 0.53 mg/l/4h.[\[2\]](#)

## Personal Protective Equipment (PPE)

Consistent and correct use of appropriate personal protective equipment is the primary defense against chemical exposure.

Protection Type	Required PPE	Specifications and Guidelines
Eye and Face Protection	Safety Goggles and Face Shield	Use chemical safety goggles that provide a complete seal around the eyes. A face shield should be worn over goggles, especially when handling larger quantities or when there is a risk of splashing.[3][4]
Hand Protection	Chemical-Resistant Gloves	Due to the lack of specific glove resistance data for 4-(Methylamino)pyridine, it is recommended to use gloves made of materials known to be resistant to pyridine and its derivatives, such as Butyl rubber or Viton®.[5] Nitrile gloves may offer limited protection for incidental contact but should be changed immediately upon contamination.[3][6] Always consult the glove manufacturer's chemical resistance guide.
Body Protection	Laboratory Coat	A standard laboratory coat should be worn at all times. For procedures with a higher risk of splashes or spills, a chemical-resistant apron or suit is recommended.[5]
Respiratory Protection	Fume Hood or Respirator	All handling of 4-(Methylamino)pyridine should be conducted in a certified chemical fume hood to

minimize inhalation exposure.

[6] If a fume hood is not available or if there is a potential for exceeding exposure limits, a NIOSH-approved respirator with an appropriate organic vapor cartridge should be used.[7]

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## Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the safe handling of solid **4-(Methylamino)pyridine** from receipt to use in an experiment.

- Preparation and Engineering Controls:

- Before handling, ensure that a certified chemical fume hood is operational.
  - Verify that an eyewash station and safety shower are readily accessible and unobstructed.
  - Assemble all necessary PPE and ensure it is in good condition.

- Handling the Solid Compound:

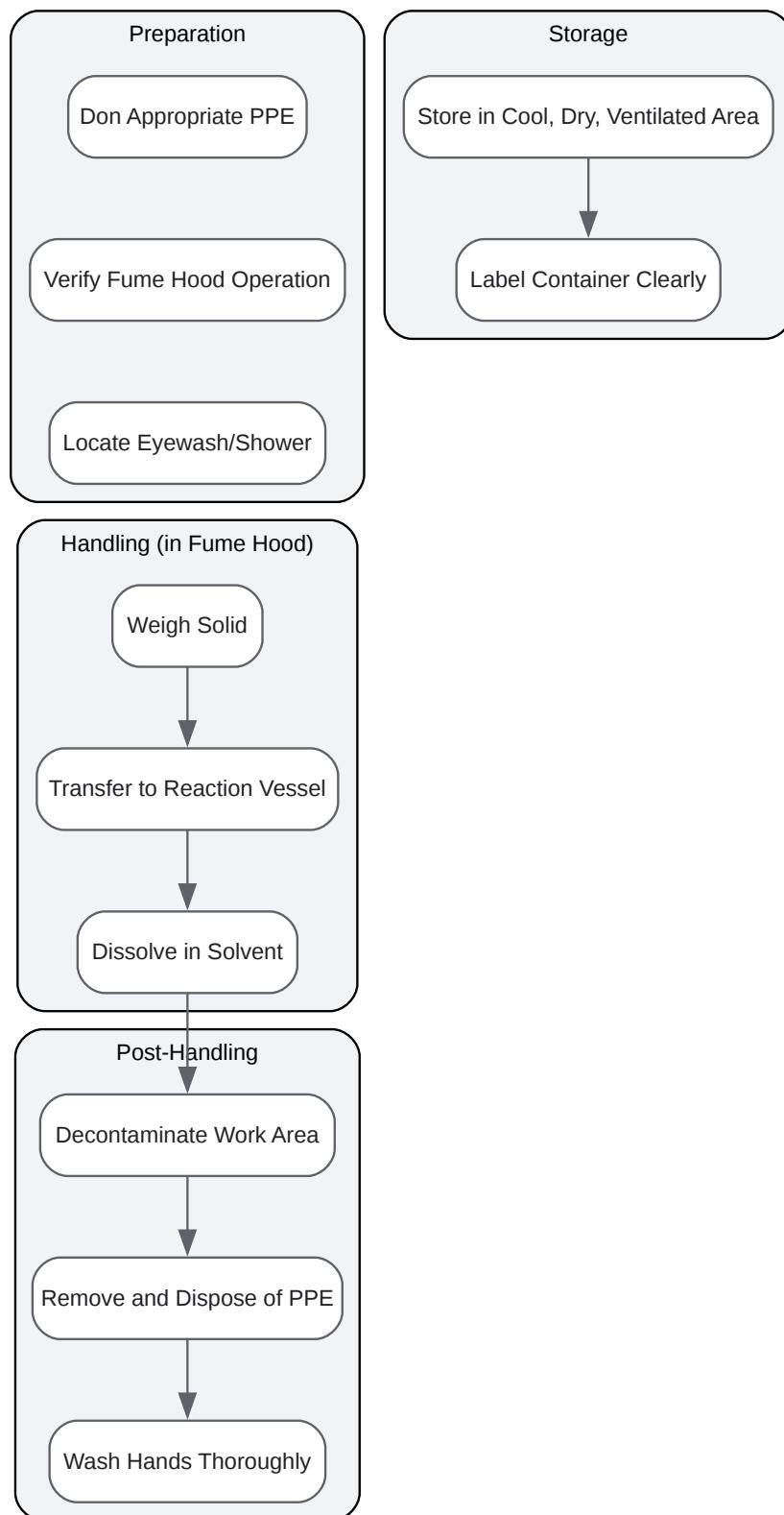
- Conduct all weighing and transfers of solid **4-(Methylamino)pyridine** within the chemical fume hood.
  - Use spark-proof tools and avoid creating dust.
  - Keep the container tightly closed when not in use.[6]
  - Grounding and bonding of equipment may be necessary to prevent static discharge, which can be an ignition source for fine dusts.

- Storage:

- Store **4-(Methylamino)pyridine** in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and acids.[6]

- The storage area should be clearly labeled, and access restricted to authorized personnel.

## Handling Workflow Diagram



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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)